

# A Toxicological Comparison of Polyglycerin-6 for Cosmetic Applications

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## Compound of Interest

Compound Name: Polyglycerin-6

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An Objective Guide for Researchers, Scientists, and Drug Development Professionals

The selection of humectants and emollients in cosmetic formulations is a critical decision, balancing efficacy with consumer safety. **Polyglycerin-6**, a polymer of glycerin, has gained prominence as a versatile and generally well-tolerated ingredient. This guide provides a comprehensive toxicological comparison of **Polyglycerin-6** with common alternatives such as Polyethylene Glycols (PEGs), Butylene Glycol, and Propylene Glycol, supported by available experimental data.

## Comparative Toxicological Data

The following tables summarize the available quantitative and qualitative data for **Polyglycerin-6** and its alternatives across key toxicological endpoints.

Ingredient	Test Species	Concentration	Results	Primary Dermal Irritation Index (PDII)	Classification
Polyglycerin-6 (in mixtures)	Rabbit	Not specified	Not irritating	Not reported	Non-irritating
Butylene Glycol	Rabbit	Undiluted	Minimal irritation	0.11 (occluded), 0.02 (semi-occluded)	Minimally irritating[1]
Propylene Glycol	Rabbit	Not specified	Mild irritant	2	Mildly irritating[2]
Polyethylene Glycol (PEG-10 Soy Sterol)	Rabbit	Not specified	Not irritating	0.5	Non-irritating[3]
Polyethylene Glycol (PEG-7 Glyceryl Cocoate)	Rabbit	Not specified	Mild irritation	1.66	Mildly irritating[3]

Ingredient	Test Species	Concentration	Observations	Draize Score	Classification
Polyglycerin-6 (in mixtures)	Rabbit	Not specified	Slight conjunctival irritation, resolved within 24 hours.	Not reported	Minimally irritating
Butylene Glycol	Rabbit	Undiluted	Minimal to mild irritation.	Not reported	Mildly irritating[1]
Propylene Glycol	Rabbit	Not specified	No serious vision-threatening side effects.	<65 (Marginal Irritant Score)	Non-toxic to the eye[4]
Polyethylene Glycol	Rabbit	Not specified	Little or no ocular irritation.	Not reported	Non-irritating to mildly irritating[3]

Ingredient	Test Type	Test Species	Concentration	Results	Classification
Polyglycerin-6 (as Polyglyceryl-6 Polyricinoleate)	HRIPT	Human	100%	No irritation or sensitization observed in 50 subjects.	Non-sensitizing[5]
Butylene Glycol	HRIPT	Human	Undiluted	No evidence of skin sensitization.	Non-sensitizing[1]
Propylene Glycol	Patch Test	Human	100%	Positive reactions in 12.5% of patients with previous sensitivity.	Potential sensitizer in susceptible individuals[6]
Polyethylene Glycol	HRIPT	Human	Not specified	Sensitizing potential appears to be negligible on healthy skin.	Generally non-sensitizing[3]

Ingredient	Test Type	Results	Classification
Polyglycerin-6 (in mixtures)	Ames Test, Mammalian Chromosome Aberration Test	Non-genotoxic with or without metabolic activation.	Non-mutagenic
Butylene Glycol	Not specified in readily available cosmetic safety assessments.	Not specified	Not specified
Propylene Glycol	Not specified in readily available cosmetic safety assessments.	Not specified	Not specified
Polyethylene Glycol	Not specified in readily available cosmetic safety assessments.	Not specified	Not specified

## Experimental Protocols

The toxicological data presented are primarily derived from studies following standardized methodologies, most notably the OECD Guidelines for the Testing of Chemicals. Below are detailed descriptions of the key experimental protocols.

### Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.



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*Experimental workflow for OECD 404 Acute Dermal Irritation test.*

## Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to produce irritation or damage to the eye.

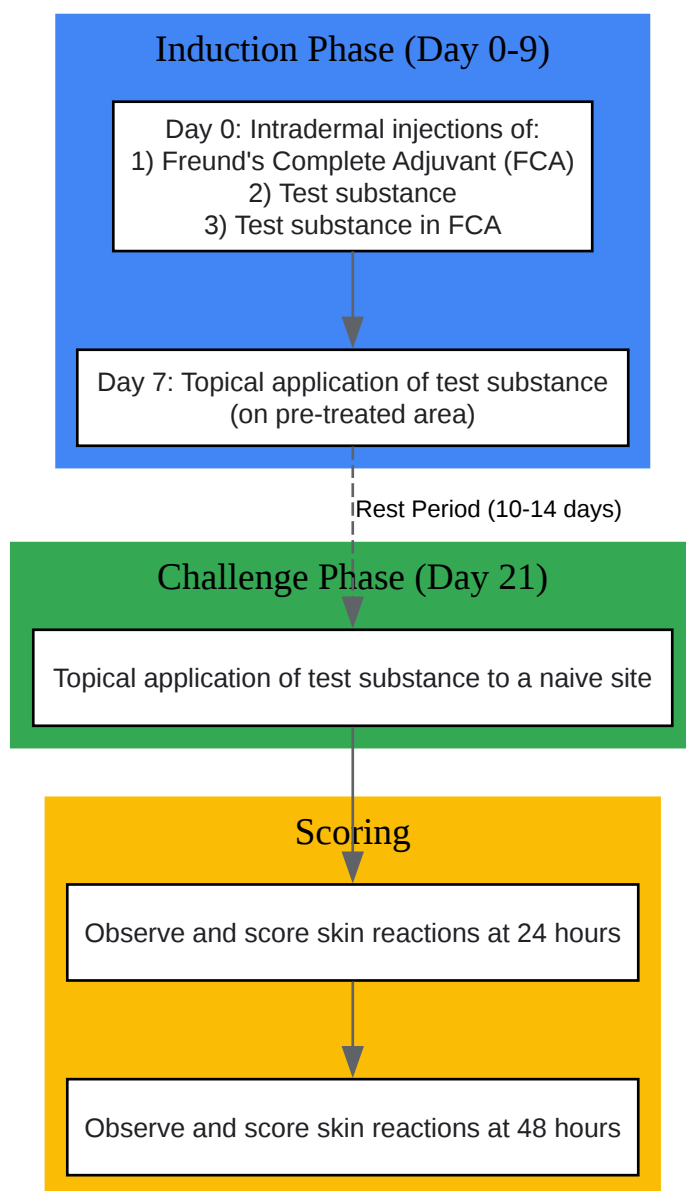


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*Workflow for the OECD 405 Acute Eye Irritation/Corrosion test.*

## Skin Sensitization: Guinea Pig Maximization Test (GPMT) (OECD 406)

The GPMT is a method to determine if a substance can provoke a delayed contact hypersensitivity (allergic) reaction.

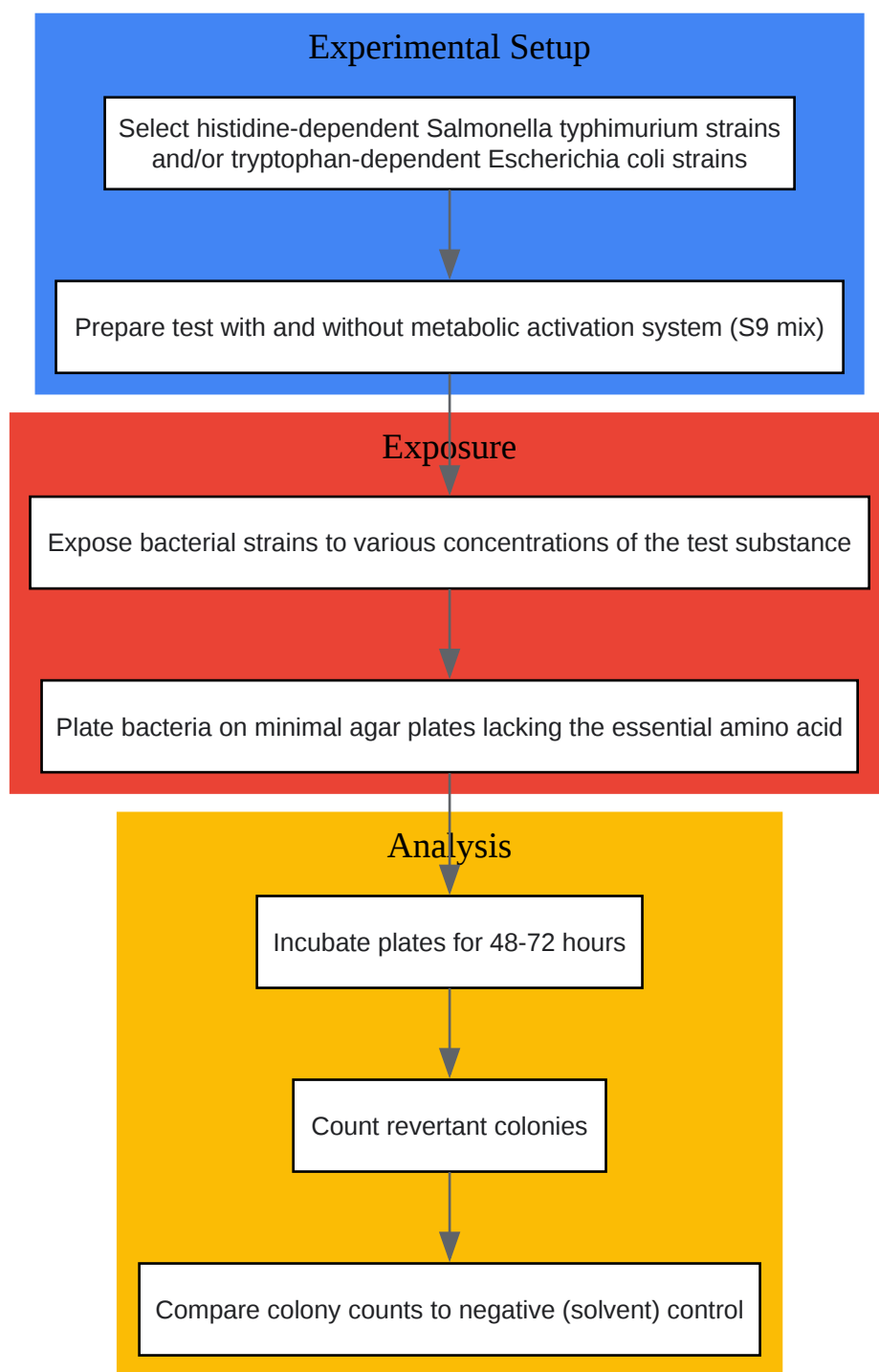


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*Guinea Pig Maximization Test (OECD 406) procedure.*

## Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

This in vitro test is widely used to assess the mutagenic potential of chemical substances.



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*Ames Test (OECD 471) experimental workflow.*

## Discussion and Conclusion

The available toxicological data consistently support the safety of **Polyglycerin-6** for cosmetic use. In studies on polyglycerol mixtures containing **Polyglycerin-6**, it has been shown to be non-irritating to the skin and only minimally irritating to the eyes, with effects resolving quickly. A Human Repeat Insult Patch Test on a related compound, polyglyceryl-6 polyricinoleate, demonstrated no potential for skin sensitization[5]. Furthermore, genotoxicity studies on polyglycerol mixtures have not indicated any mutagenic potential. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **Polyglycerin-6** is safe as used in cosmetics[7].

In comparison, common alternatives like Butylene Glycol and Propylene Glycol are also generally considered safe but have a slightly higher potential for mild skin and eye irritation[1][2][8]. Propylene Glycol, in particular, has been associated with a higher incidence of allergic contact dermatitis in susceptible individuals[6][9]. Polyethylene Glycols (PEGs) have a favorable safety profile, being generally non-irritating and non-sensitizing on intact skin[3]. However, concerns have been raised about the potential for contamination with ethylene oxide and 1,4-dioxane, which are byproducts of the ethoxylation process used to manufacture PEGs.

Based on the current body of evidence, **Polyglycerin-6** presents a very low-risk toxicological profile, making it a favorable choice for cosmetic formulations, particularly for products intended for sensitive skin. Its performance in safety assessments is comparable or superior to that of the common alternatives discussed. As with any cosmetic ingredient, formulation context is crucial, and final product safety should always be confirmed through appropriate testing.

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